

An In-depth Technical Guide to (Chloromethyl)(triphenyl)silane

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Compound of Interest

Compound Name: (Chloromethyl)(triphenyl)silane

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(Chloromethyl)(triphenyl)silane is a versatile organosilicon compound with significant applications in synthetic chemistry. Its unique structure, which combines the steric bulk of three phenyl groups with a reactive chloromethyl moiety, makes it a valuable intermediate for creating complex organosilicon scaffolds and silicon-containing polymers.^[1] This guide provides a comprehensive overview of its molecular characteristics, synthesis, and key applications.

Molecular Structure and Properties

(Chloromethyl)(triphenyl)silane consists of a central silicon atom bonded to three phenyl groups and one chloromethyl group.^{[1][2]} The triphenylsilyl portion provides significant steric hindrance, influencing the compound's reactivity, while the Si-CH₂-Cl unit serves as a key functional handle for further chemical transformations.^[1]

Caption: Molecular structure of **(Chloromethyl)(triphenyl)silane**.

Quantitative Data Summary

The key physicochemical properties of **(Chloromethyl)(triphenyl)silane** are summarized in the table below for easy reference.

| Property | Value | Reference |
|-------------------|--------------------------------------|-----------|
| Molecular Formula | C ₁₉ H ₁₇ ClSi | [1][2] |
| Molecular Weight | 308.9 g/mol | [2] |
| CAS Number | 17067-65-1 | [1][2] |
| Appearance | Solid | N/A |
| Classification | Organosilicon Compound | [2] |

Experimental Protocols: Synthesis

The synthesis of **(Chloromethyl)(triphenyl)silane** is most commonly achieved through nucleophilic substitution at the silicon center. The established methods offer reliable routes to obtain this reagent in high purity.

Synthesis via Grignard Reaction

A prevalent and well-established method involves the reaction of a chlorosilane containing a chloromethyl group with a phenyl Grignard reagent.[1]

- Reactants:
 - Chloromethyltrichlorosilane (Silicon source)
 - Phenylmagnesium bromide (Phenylating agent)
- Solvent: Anhydrous diethyl ether or tetrahydrofuran (THF) is crucial to prevent quenching the Grignard reagent.[1]
- Procedure:
 - The reaction is typically initiated at 0°C.
 - The phenylmagnesium bromide solution is added slowly to the chloromethyltrichlorosilane solution in the anhydrous solvent to manage the exothermic reaction.[1]

- After the addition is complete, the mixture is stirred at room temperature (25°C) to allow the reaction to proceed to completion.[1]
- Standard aqueous workup and purification by crystallization or chromatography yield the final product.

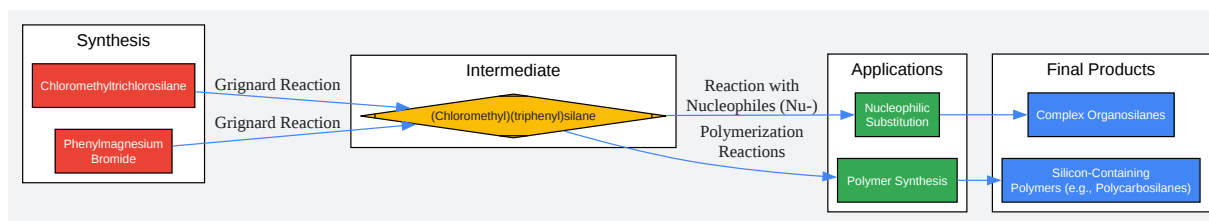
Synthesis from Triphenylsilane

An alternative synthesis route starts from triphenylsilane.[2]

- Reactants:
 - Triphenylsilane
 - Chloromethyl methyl ether
 - A base, such as sodium hydride
- Procedure:
 - The reaction is conducted under an inert atmosphere to prevent interference from moisture.[2]
 - Triphenylsilane is treated with chloromethyl methyl ether in the presence of the base.[2]
 - This method can achieve yields exceeding 80% depending on the specific reaction conditions.[2]

Applications in Synthesis

The primary utility of **(Chloromethyl)(triphenyl)silane** lies in its role as a versatile synthetic intermediate.[1] The reactive Si-CH₂-Cl group allows for the covalent introduction of the triphenylsilylmethyl moiety into a wide range of molecular structures.[1]



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Caption: Synthetic workflow of **(Chloromethyl)(triphenyl)silane**.

Nucleophilic Substitution Reactions

The chloromethyl group is an excellent electrophilic site for nucleophilic attack. This allows for the formation of a diverse array of substituted silanes, making it a cornerstone reagent for introducing the bulky and stabilizing triphenylsilylmethyl group.^[1]

Role in Materials Science and Polymer Chemistry

In materials science, **(Chloromethyl)(triphenyl)silane** is a key building block for synthesizing silicon-containing polymers, such as polycarbosilanes.^[1] These polymers are valuable as preceramic materials, which can be thermally converted into silicon carbide (SiC), a material known for its high strength and thermal stability.^[1] This application is of significant interest in the development of advanced ceramics and composites.

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References

- 1. (Chloromethyl)(triphenyl)silane | 17067-65-1 | Benchchem [benchchem.com]

- 2. Buy (Chloromethyl)(triphenyl)silane (EVT-403482) | 17067-65-1 [evitachem.com]
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